

(S)-Butane-2-sulfonamide chemical structure

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Compound of Interest

Compound Name: *Butane-2-sulfonamide*

Cat. No.: *B3246515*

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"" An In-depth Technical Guide to (S)-**Butane-2-sulfonamide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-**Butane-2-sulfonamide** is a chiral organic compound belonging to the sulfonamide class of molecules. The sulfonamide functional group is a cornerstone in medicinal chemistry, featured in a wide array of therapeutic agents due to its favorable physicochemical properties and ability to interact with biological targets.^{[1][2]} The stereochemistry of drug molecules is a critical factor in their pharmacological activity, with different enantiomers often exhibiting distinct biological effects. This guide provides a comprehensive overview of the chemical structure, synthesis, and potential biological relevance of the (S)-enantiomer of **butane-2-sulfonamide**, tailored for professionals in research and drug development.

Chemical Structure and Properties

The chemical structure of (S)-**Butane-2-sulfonamide** is characterized by a sulfonyl group attached to the second carbon atom of a butane chain, with the stereochemistry at this chiral center designated as (S). The sulfonamide group itself consists of a sulfur atom double-bonded to two oxygen atoms and single-bonded to a nitrogen atom.

Chemical Identifiers and Properties

Property	Value	Reference
IUPAC Name	(2S)-butane-2-sulfonamide	N/A
Molecular Formula	C4H11NO2S	[3]
Molecular Weight	137.20 g/mol	[4]
SMILES	CC--INVALID-LINK--S(=O)(=O)N	[3]
InChI Key	FCWGIFCVCCHGTK-SCSAIBSYSA-N	[3]
CAS Number	Not available for the (S)-enantiomer specifically. The CAS for the achiral butane-2-sulfonamide is not consistently reported. Butane-2-sulfonyl chloride has the CAS number 4375-72-8.	[5]
Predicted XlogP	0.3	[3]

Note: Quantitative data for the specific (S)-enantiomer, such as melting point, boiling point, and specific rotation, are not readily available in the surveyed literature. The determination of the specific optical rotation is a critical step in characterizing the enantiomerically pure compound.

Synthesis of (S)-Butane-2-sulfonamide

The synthesis of enantiomerically pure (S)-**butane-2-sulfonamide** presents a significant challenge. General approaches to chiral sulfonamides involve either the enantioselective synthesis from prochiral starting materials or the resolution of a racemic mixture.

Enantioselective Synthesis

Recent advances in catalysis have provided pathways to chiral secondary sulfonamides. One notable method is the nickel-catalyzed stereoconvergent Negishi arylation and alkenylation of racemic α -bromosulfonamides.[6] This method allows for the synthesis of enantioenriched

secondary sulfonamides, which could potentially be adapted for the synthesis of (S)-**butane-2-sulfonamide**.

Conceptual Experimental Workflow for Enantioselective Synthesis:

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